

# Physical properties of 1H-Pyrrol-2(3H)-one (melting point, boiling point, solubility)

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## Compound of Interest

Compound Name: 1H-Pyrrol-2(3H)-one

Cat. No.: B3256631

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## An In-depth Technical Guide to the Physical Properties of 1H-Pyrrol-2(3H)-one

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1H-Pyrrol-2(3H)-one**, a heterocyclic organic compound. Due to tautomerism, this compound is commonly referred to by its more stable lactam form, 2-Pyrrolidone. The data and protocols presented herein are based on the experimentally determined values reported for 2-Pyrrolidone.

## Quantitative Data Summary

The key physical properties of **1H-Pyrrol-2(3H)-one** (as 2-Pyrrolidone) are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Conditions
Melting Point	25 °C (77 °F; 298 K)[1][2][3]	-
Boiling Point	245 °C (473 °F; 518 K)[1][2]	at 760 mmHg
	251.2 °C (484.2 °F)[3]	-
Solubility	Miscible with water, ethanol, ether, chloroform, benzene, ethyl acetate, and carbon disulfide[4][5].	-
Soluble in water[3][6].	-	
Insoluble in petroleum ether[7][8].	-	

## Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the physical properties of organic compounds like **1H-Pyrrol-2(3H)-one**.

The melting point is a critical indicator of a compound's purity. A sharp melting range typically signifies a pure substance.

Methodology: Capillary Tube Method[9][10][11]

- **Sample Preparation:** A small amount of the finely powdered solid compound is introduced into a thin-walled capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample into the bottom.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil) or a calibrated melting point apparatus.
- **Heating and Observation:** The apparatus is heated slowly and steadily, typically at a rate of 1-2 °C per minute as the expected melting point is approached[10][12].

- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears, and the temperature at which the entire sample has completely melted. This range is reported as the melting point[13].

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Thiele Tube Method[14][15][16]

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed in a small test tube or fusion tube[14][17]. A capillary tube, sealed at one end, is placed inside the test tube with its open end submerged in the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid such as mineral oil. The thermometer bulb and the sample should be at the same level[14].
- **Heating and Observation:** The Thiele tube is heated gently at the side arm to ensure uniform heat circulation[16]. As the temperature rises, air trapped in the capillary tube will bubble out. The heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube.
- **Data Recording:** The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point of the substance[16]. The barometric pressure should also be recorded for accuracy[15].

Solubility tests provide valuable information about the polarity and functional groups present in a molecule.

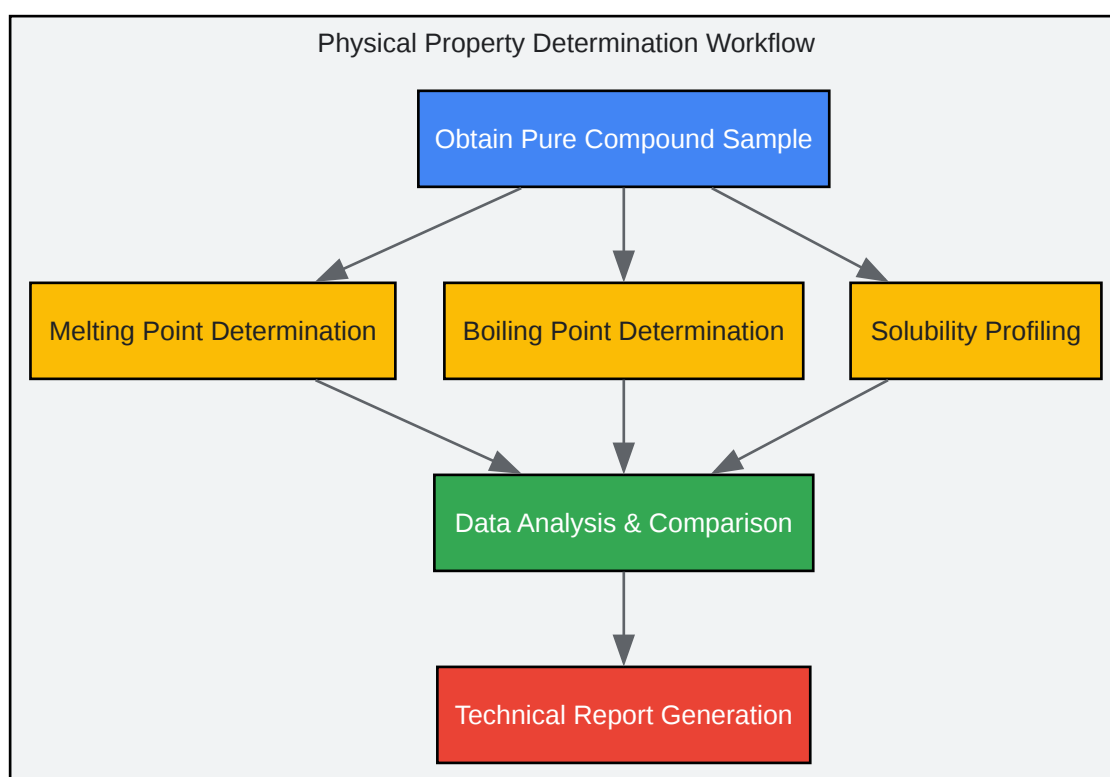
Methodology: Qualitative Solubility Testing[18][19][20]

- **Sample Preparation:** A small, measured amount of the solute (e.g., 25 mg of solid or 0.05 mL of liquid) is placed into a small test tube[18].
- **Solvent Addition:** A measured volume of the solvent (e.g., 0.75 mL) is added in small portions to the test tube[18].

- **Mixing and Observation:** After each addition, the test tube is shaken vigorously for a set period (e.g., 60 seconds) to ensure thorough mixing[19]. The mixture is then observed to determine if the solute has completely dissolved.
- **Classification:** The compound is classified as "soluble," "partially soluble," or "insoluble" based on the visual observation. This process is repeated with a range of solvents of varying polarities (e.g., water, diethyl ether, 5% NaOH, 5% HCl, and concentrated H<sub>2</sub>SO<sub>4</sub>) to create a solubility profile[21][22]. For **1H-Pyrrol-2(3H)-one**, its miscibility with water and common organic solvents indicates its polar nature[4].

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physical properties of a chemical compound in a laboratory setting.



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Caption: Workflow for Physical Property Analysis.

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